

An In-depth Technical Guide to N,N-Dimethylpentadecanamide and its Homologs

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Compound of Interest

Compound Name: *n,n*-Dimethylpentadecanamide

Cat. No.: B15469286

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Executive Summary

This technical guide addresses the physical and chemical characteristics of **N,N-Dimethylpentadecanamide**. Extensive database searches have revealed a significant lack of specific experimental data for **N,N-Dimethylpentadecanamide**. To provide valuable insights for researchers, scientists, and drug development professionals, this document presents a comprehensive overview of the known properties of its close structural homologs, primarily N,N-Dimethyldecanamide, along with data on other related long-chain N,N-dimethylamides. This comparative approach allows for informed predictions regarding the likely characteristics of **N,N-Dimethylpentadecanamide**. The guide includes available quantitative data, general experimental protocols for the synthesis of similar compounds, and discusses their safety profiles. Due to the absence of specific biological data for **N,N-Dimethylpentadecanamide**, a discussion on signaling pathways and the creation of corresponding diagrams is not possible at this time.

Physicochemical Characteristics of N,N-Dimethyl Amides

While specific data for **N,N-Dimethylpentadecanamide** is not readily available, the properties of its shorter-chain homolog, N,N-Dimethyldecanamide, and other related compounds provide a basis for estimating its characteristics.

Table 1: Physical and Chemical Properties of N,N-Dimethyldecanamide and Related Compounds

Property	N,N-Dimethyldecanamide	N,N-Dimethyldodecanamide	N,N-Dimethylstearamide	N,N-Dimethylpentanamide
CAS Number	14433-76-2[1][2][3][4][5][6]	3007-53-2	3886-90-6[7]	1115-83-9
Molecular Formula	C ₁₂ H ₂₅ NO[1][2][3][4][6]	C ₁₄ H ₂₉ NO	C ₂₀ H ₄₁ NO[7]	C ₇ H ₁₅ NO[8]
Molecular Weight	199.33 g/mol [1][3][5][6]	227.41 g/mol	311.58 g/mol [7]	129.20 g/mol [8]
Appearance	Colorless to light yellow liquid[9]	-	-	-
Boiling Point	110 °C @ 0.5 mmHg	-	-	-
Flash Point	147 °C (closed cup)[5]	-	-	-
Density	0.9216 g/cm ³ (rough estimate) [4]	-	-	-
Water Solubility	Not miscible or difficult to mix[4]	Low water solubility[9]	-	-

Synthesis of N,N-Dimethyl Amides: Experimental Protocols

The synthesis of N,N-dimethyl amides, such as N,N-Dimethyldecanamide, can be achieved through several established methods. A general approach involves the reaction of a corresponding acyl chloride with dimethylamine.

General Procedure for the Synthesis of N,N-Dimethyl Amides from Acyl Chlorides

This procedure is based on the common laboratory synthesis of amides.

Materials:

- Decanoyl chloride (or other relevant acyl chloride)
- Dimethylamine (solution in THF or as a gas)
- Anhydrous diethyl ether or dichloromethane
- Triethylamine or pyridine (as a base)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Addition funnel
- Magnetic stirrer
- Ice bath
- Separatory funnel
- Rotary evaporator

Methodology:

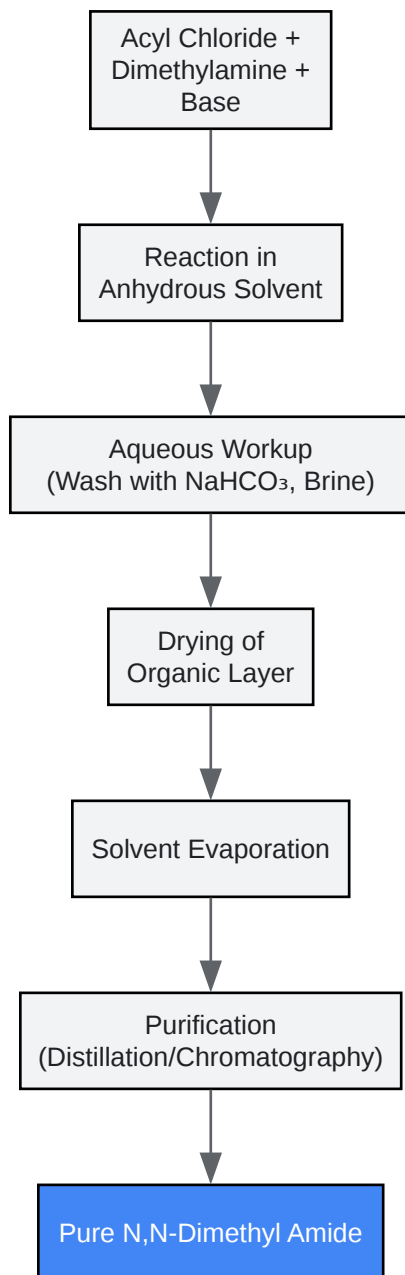
- A solution of decanoyl chloride in an anhydrous solvent (e.g., diethyl ether) is prepared in a round-bottom flask equipped with a magnetic stirrer and an addition funnel. The flask is cooled in an ice bath.

- A solution of dimethylamine (2 equivalents) and a non-nucleophilic base like triethylamine (1.1 equivalents) in the same anhydrous solvent is added dropwise from the addition funnel to the stirred solution of the acyl chloride.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The reaction mixture is then washed sequentially with saturated aqueous sodium bicarbonate solution and brine.
- The organic layer is separated, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude N,N-dimethyldecanamide.
- The crude product can be further purified by vacuum distillation or column chromatography.

A patent for the preparation of a catalyst for N,N-dimethyl-caprylamide/decanamide describes a process involving the reaction of sodium silicate and sodium metaaluminate to create a catalyst that can improve the efficiency of the amidation reaction.^[10]

Logical Workflow for Amide Synthesis

General Workflow for N,N-Dimethyl Amide Synthesis

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Caption: General workflow for the synthesis of N,N-dimethyl amides.

Biological Activity and Signaling Pathways

There is no specific information available in the searched literature regarding the biological activity or associated signaling pathways of **N,N-Dimethylpentadecanamide**. However, some long-chain N-acylethanolamines, which are structurally related, are known to have biological activities, including anti-inflammatory and analgesic effects.[\[11\]](#) For instance, palmitoylethanolamide and oleoylethanolamide are two such compounds.[\[11\]](#) It is important to note that these are N-acylethanolamines and not N,N-dimethylamides, so their biological activities may not be transferable.

Some diarylpentanoids have been studied for their antibacterial and anti-inflammatory activities.[\[12\]](#)[\[13\]](#) These compounds can inhibit the production of pro-inflammatory mediators like nitric oxide (NO).[\[12\]](#)

Safety and Handling

Safety data for N,N-Dimethyldecanamide indicates that it can cause skin and serious eye irritation, and may cause respiratory irritation.[\[9\]](#)[\[14\]](#) It is also considered harmful to aquatic life with long-lasting effects.[\[9\]](#)[\[15\]](#)

General Handling Precautions:

- Wear protective gloves, protective clothing, eye protection, and face protection.[\[9\]](#)[\[14\]](#)
- Use only outdoors or in a well-ventilated area.[\[9\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[9\]](#)
- Wash skin thoroughly after handling.[\[9\]](#)[\[15\]](#)

First Aid Measures:

- If on skin: Wash with plenty of soap and water.[\[14\]](#)[\[15\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[14\]](#)[\[15\]](#)
- If inhaled: Remove person to fresh air and keep comfortable for breathing.[\[14\]](#)

Chemical Stability:

- N,N-Dimethyldecanamide is stable under normal conditions.[14]
- Incompatible with strong oxidizing agents.[14]
- Hazardous decomposition products include carbon oxides and nitrogen oxides.[14]

Conclusion

While a detailed technical guide on the specific characteristics of **N,N-Dimethylpentadecanamide** cannot be provided due to a lack of available data, this document offers a comprehensive overview of its closely related homologs. The provided information on the physicochemical properties, synthesis, and safety of compounds like N,N-Dimethyldecanamide serves as a valuable resource for researchers and professionals in the field. It is anticipated that the properties of **N,N-Dimethylpentadecanamide** will be similar to these related long-chain N,N-dimethylamides. Further experimental investigation is required to fully elucidate the specific characteristics and biological activities of **N,N-Dimethylpentadecanamide**.

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